

a-(Benzoylamino)benzeneacetamide-d10

material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

	a-
Compound Name:	(Benzoylamino)benzeneacetamide
	-d10

Cat. No.: B587019

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In-depth Technical Guide: a-(Benzoylamino)benzeneacetamide-d10

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) with detailed quantitative data for **a-(Benzoylamino)benzeneacetamide-d10** (CAS No. 1246814-47-0) is not publicly available through standard search channels. The following guide has been compiled based on general information from chemical suppliers and standard practices for handling research chemicals. All quantitative data fields are marked as "Data Not Available" and should be populated with information from a specific SDS obtained from the supplier.

Chemical Identification

Identifier	Value
Chemical Name	a-(Benzoylamino)benzeneacetamide-d10
Synonyms	N-(α -Carbamoylbenzyl)benzamide-d10
CAS Number	1246814-47-0
Molecular Formula	C ₁₅ H ₄ D ₁₀ N ₂ O ₂
Molecular Weight	264.35 g/mol

Physical and Chemical Properties

The following table outlines the typical physical and chemical properties found in an SDS. For **a-(Benzoylamino)benzeneacetamide-d10**, this specific data was not available in the public domain.

Property	Value
Appearance	Data Not Available
Odor	Data Not Available
Odor Threshold	Data Not Available
pH	Data Not Available
Melting Point/Freezing Point	Data Not Available
Initial Boiling Point and Boiling Range	Data Not Available
Flash Point	Data Not Available
Evaporation Rate	Data Not Available
Flammability (solid, gas)	Data Not Available
Upper/Lower Flammability or Explosive Limits	Data Not Available
Vapor Pressure	Data Not Available
Vapor Density	Data Not Available
Relative Density	Data Not Available
Solubility(ies)	Data Not Available
Partition Coefficient: n-octanol/water	Data Not Available
Auto-ignition Temperature	Data Not Available
Decomposition Temperature	Data Not Available
Viscosity	Data Not Available

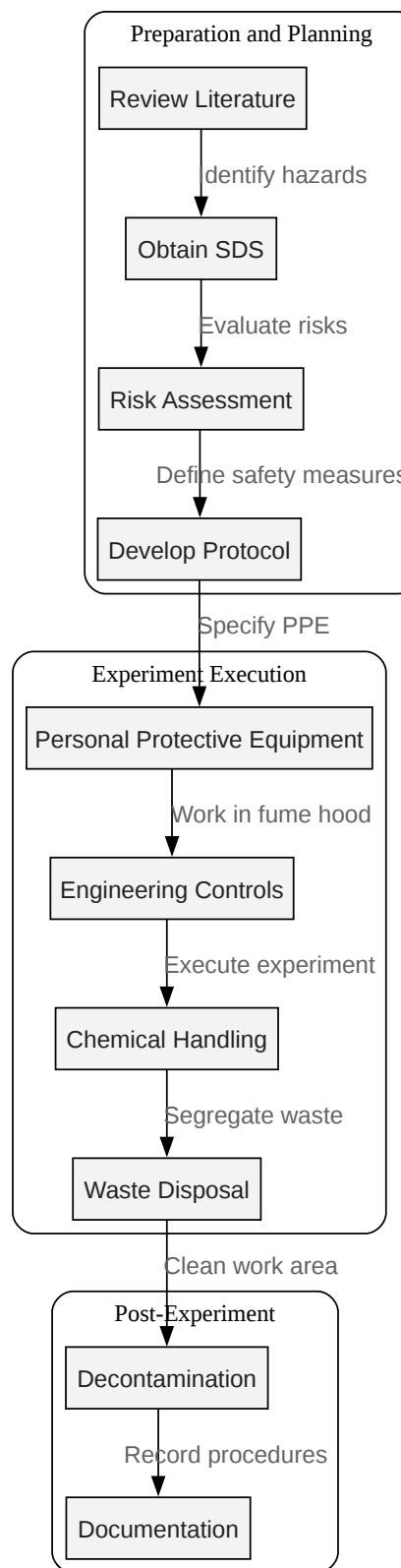
Toxicological Information

No specific toxicological data for **a-(Benzoylamino)benzenacetamide-d10** was found. The following table indicates the types of data that would be presented in a comprehensive SDS. This compound should be handled as a substance of unknown toxicity.

Toxicological Effect	Value
Acute Toxicity (Oral, Dermal, Inhalation)	Data Not Available
Skin Corrosion/Irritation	Data Not Available
Serious Eye Damage/Irritation	Data Not Available
Respiratory or Skin Sensitization	Data Not Available
Germ Cell Mutagenicity	Data Not Available
Carcinogenicity	Data Not Available
Reproductive Toxicity	Data Not Available
Specific Target Organ Toxicity (Single Exposure)	Data Not Available
Specific Target Organ Toxicity (Repeated Exposure)	Data Not Available
Aspiration Hazard	Data Not Available

Experimental Protocols

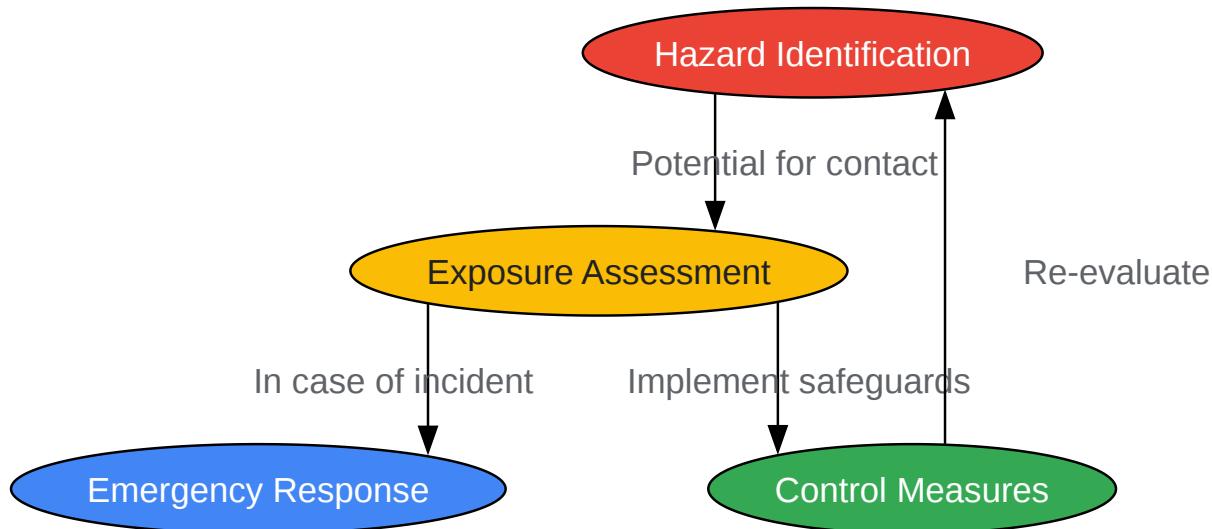
Detailed experimental protocols involving ***α*-(Benzoylamo)benzeneacetamide-d10** are not available in a standard SDS. However, a general workflow for handling a chemical with unknown toxicological properties in a research setting is provided below.

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Experimental Workflow for Handling Research Chemicals

Hazard Identification and Response

The following diagram illustrates a standard workflow for identifying and responding to a chemical hazard in a laboratory setting.



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Chemical Hazard Response Workflow

Handling and Storage

Based on general guidelines for research chemicals, the following handling and storage procedures are recommended.

Aspect	Guideline
Precautions for Safe Handling	Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
Conditions for Safe Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

As no specific exposure limits are available, standard laboratory precautions should be strictly followed.

Control Parameter	Recommendation
Occupational Exposure Limits	Data Not Available
Engineering Controls	Work should be conducted in a chemical fume hood to minimize inhalation exposure.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear compatible chemical-resistant gloves. Wear a lab coat or other protective clothing.
Respiratory Protection	If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

This technical guide provides a framework for the safe handling and use of **a-(Benzoylamino)benzeneacetamide-d10**. It is imperative for researchers to obtain a complete and specific Safety Data Sheet from their chemical supplier before commencing any experimental work.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com